

Disperse Blue 359: A Technical Review of Its Applications

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Compound of Interest

Compound Name: Disperse blue 359

Cat. No.: B1585479

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Blue 359 is a synthetic anthraquinone dye primarily utilized in the textile industry for dyeing polyester and its blended fabrics. Its chemical designation is 1-amino-4-(ethylamino)-9,10-dihydro-9,10-dioxoanthracene-2-carbonitrile. Beyond its established role in textile coloration, the inherent chemical structure of **Disperse Blue 359** as an anthraquinone derivative suggests a potential for broader applications in scientific research and drug discovery, areas that are increasingly exploring the pharmacological properties of this class of compounds. This technical guide provides an in-depth review of the known applications of **Disperse Blue 359**, alongside a forward-looking perspective on its potential in research and development.

Physicochemical Properties and Synthesis

A comprehensive understanding of the physicochemical properties of **Disperse Blue 359** is fundamental to its application. Key properties are summarized in the table below.

Property	Value
CAS Number	62570-50-7
Molecular Formula	C ₁₇ H ₁₃ N ₃ O ₂
Molecular Weight	291.3 g/mol
Appearance	Dark blue powder
Solubility	Insoluble in water, slightly soluble in DMSO
Density	1.38 g/cm ³

The synthesis of **Disperse Blue 359** involves a multi-step chemical process, which is outlined in the diagram below. A detailed experimental protocol for its laboratory-scale synthesis is provided in the "Experimental Protocols" section.



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Synthesis pathway of **Disperse Blue 359**.

Applications in the Textile Industry

The primary commercial application of **Disperse Blue 359** is in the dyeing of synthetic fibers, particularly polyester. Its popularity stems from its good color fastness and suitability for various dyeing techniques.

Dyeing Methods

Disperse Blue 359 can be applied to textiles through several methods, including high-temperature dyeing, thermosol dyeing, and transfer printing.^[1] High-temperature dyeing is a

common method for polyester, where the dye is applied under pressure at elevated temperatures to ensure good penetration and fixation.[1] The thermosol process involves padding the fabric with the dye dispersion and then treating it with dry heat. Transfer printing utilizes sublimation to transfer the dye from a printed paper onto the fabric.

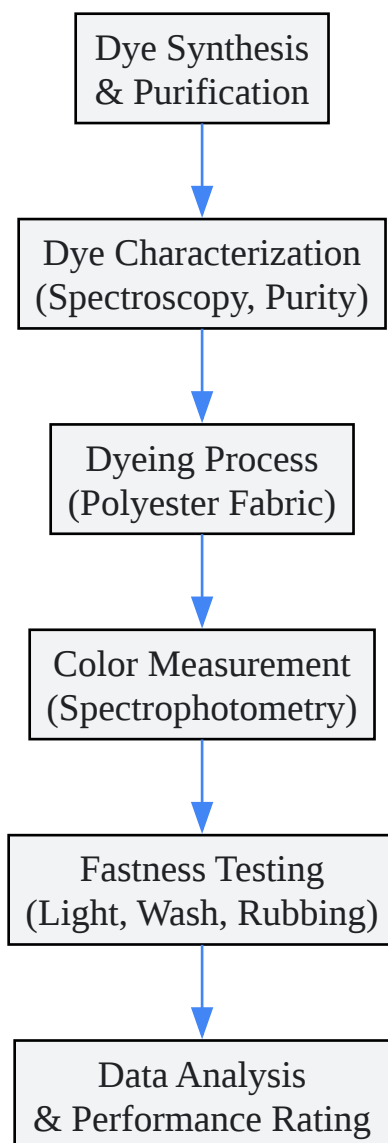
Performance and Fastness Properties

The performance of a dye is critically evaluated by its fastness properties, which indicate the resistance of the color to various environmental factors. The table below summarizes the color fastness ratings for **Disperse Blue 359** on polyester fabric.

Fastness Property	ISO Rating	AATCC Rating
Light Fastness	5-6	-
Washing Fastness (Fading)	5	4-5
Washing Fastness (Staining)	4-5	5
Perspiration Fastness (Fading)	5	4-5
Perspiration Fastness (Staining)	4-5	5
Ironing Fastness (Fading)	-	3
Ironing Fastness (Staining)	-	4

Note: Ratings are on a scale of 1 to 5, with 5 being the best.

Textile Dye Performance Evaluation Workflow



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Workflow for textile dye evaluation.

Applications in Scientific Research and Drug Development

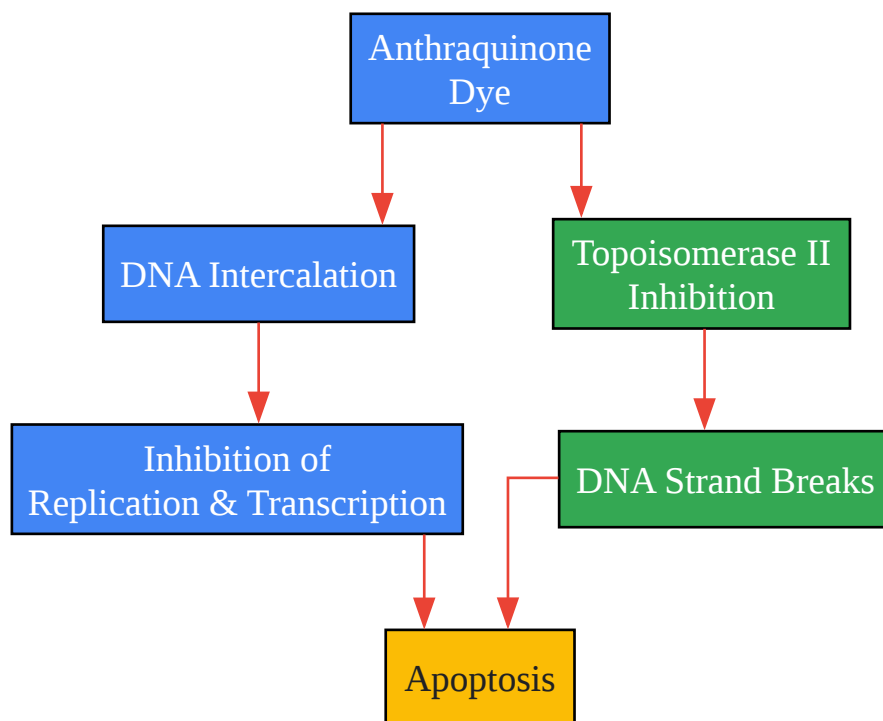
While not as established as its textile applications, the anthraquinone core of **Disperse Blue 359** presents intriguing possibilities for its use in biomedical research, particularly in the context

of drug discovery.

Potential as an Anticancer Agent

Anthraquinone derivatives are a well-known class of compounds with significant anticancer activity.[2] Their planar aromatic structure allows them to intercalate into the DNA double helix, a mechanism that can disrupt DNA replication and transcription, ultimately leading to apoptosis in cancer cells.[2] Furthermore, some anthraquinones are known to inhibit topoisomerase II, an enzyme crucial for resolving DNA topological problems during cell division.[2] This dual mode of action makes them potent chemotherapeutic agents. While **Disperse Blue 359** itself has not been extensively studied for its anticancer properties, its structural similarity to other pharmacologically active anthraquinones warrants investigation.

Conceptual Anticancer Mechanism of Anthraquinone Dyes



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Anticancer mechanism of anthraquinones.

Use as a Fluorescent Probe

The fluorescent properties of anthraquinone derivatives also make them candidates for use as molecular probes in cell biology. Their ability to intercalate into DNA can be harnessed for visualizing nuclear structures. Moreover, their fluorescence characteristics may be sensitive to the local microenvironment, allowing for the study of cellular processes. While specific protocols for **Disperse Blue 359** are not yet established, the general principles of using fluorescent dyes for cellular imaging can be applied.

Environmental and Toxicological Profile

The environmental fate and toxicity of disperse dyes are of significant concern due to their widespread use and potential for release into aquatic ecosystems. Data on the ecotoxicity of **Disperse Blue 359** is limited; however, information on the related compound, Disperse Blue 35, provides some insight.

Ecotoxicity Data for Disperse Blue 35	
Oral LD50 (Rat)	>2000 mg/kg

Note: This data is for Disperse Blue 35 and should be considered indicative for **Disperse Blue 359**.

The low water solubility of disperse dyes means they tend to adsorb to sludge in wastewater treatment plants. Biodegradation of anthraquinone dyes can be slow, and there is potential for bioaccumulation. Further research is needed to fully characterize the environmental and toxicological profile of **Disperse Blue 359**.

Experimental Protocols

Synthesis of Disperse Blue 359

This protocol is adapted from patent literature and describes a laboratory-scale synthesis.

Materials:

- 1-Aminoanthraquinone
- Chlorosulfonic acid

- N,N-Dimethylformamide (DMF)
- Ethylamine
- Sodium cyanide
- Standard laboratory glassware and equipment

Procedure:

- **Sulfonation:** In a reaction vessel, dissolve 1-aminoanthraquinone in DMF. Slowly add chlorosulfonic acid while maintaining the temperature. Heat the mixture to drive the reaction to completion, yielding 1-aminoanthraquinone-2-sulfonic acid.
- **Chlorination:** The sulfonic acid derivative is then chlorinated to produce 1-amino-4-chloroanthraquinone-2-sulfonic acid.
- **Amination:** React the chlorinated intermediate with ethylamine to substitute the chloro group, forming 1-amino-4-(ethylamino)anthraquinone-2-sulfonic acid.
- **Cyanation:** The final step involves the reaction with sodium cyanide to introduce the nitrile group, yielding **Disperse Blue 359**.
- **Purification:** The crude product is purified by recrystallization.

Disclaimer: This is a generalized protocol. Specific reaction conditions, including temperatures, reaction times, and molar ratios, should be optimized based on laboratory-specific equipment and safety protocols. The use of sodium cyanide requires extreme caution and appropriate safety measures.

DNA Intercalation Assay (Conceptual Protocol)

This protocol provides a general framework for investigating the DNA intercalating potential of **Disperse Blue 359**.

Materials:

- **Disperse Blue 359**

- Calf thymus DNA (ctDNA)
- Tris-HCl buffer
- UV-Vis spectrophotometer
- Fluorometer

Procedure:

- **Prepare Solutions:** Prepare a stock solution of **Disperse Blue 359** in a suitable solvent (e.g., DMSO). Prepare a stock solution of ctDNA in Tris-HCl buffer.
- **UV-Vis Titration:** To a fixed concentration of **Disperse Blue 359**, incrementally add aliquots of the ctDNA solution. Record the UV-Vis spectrum after each addition. Hypochromism (decrease in absorbance) and a bathochromic shift (redshift) in the absorption maximum are indicative of intercalation.
- **Fluorescence Titration:** To a fixed concentration of ctDNA, incrementally add aliquots of the **Disperse Blue 359** solution. Record the fluorescence emission spectrum after each addition. Changes in fluorescence intensity can indicate binding to DNA.
- **Data Analysis:** Analyze the spectral data to determine the binding constant (K) and the number of binding sites (n).

Topoisomerase II Inhibition Assay (Conceptual Protocol)

This protocol outlines a general method to assess the inhibitory effect of **Disperse Blue 359** on topoisomerase II.

Materials:

- **Disperse Blue 359**
- Human topoisomerase II enzyme
- Supercoiled plasmid DNA (e.g., pBR322)

- ATP
- Assay buffer
- Agarose gel electrophoresis system

Procedure:

- **Reaction Setup:** In a microcentrifuge tube, combine the assay buffer, supercoiled plasmid DNA, and varying concentrations of **Disperse Blue 359**.
- **Enzyme Addition:** Add topoisomerase II to the reaction mixture.
- **Incubation:** Incubate the reaction at 37°C for a specified time (e.g., 30 minutes) to allow for the enzyme to relax the supercoiled DNA.
- **Termination:** Stop the reaction by adding a stop buffer containing a protein denaturant and a loading dye.
- **Gel Electrophoresis:** Analyze the reaction products by agarose gel electrophoresis.
- **Visualization:** Stain the gel with a DNA stain (e.g., ethidium bromide) and visualize the DNA bands under UV light. Inhibition of topoisomerase II will result in a decrease in the amount of relaxed DNA and an increase in the amount of supercoiled DNA compared to the control without the inhibitor.

Fluorescent Staining of Cells (Conceptual Protocol)

This protocol provides a general guideline for using **Disperse Blue 359** as a fluorescent stain for cellular imaging.

Materials:

- **Disperse Blue 359**
- Cell culture medium
- Phosphate-buffered saline (PBS)

- Formaldehyde (for fixing)
- Fluorescence microscope

Procedure:

- Cell Culture: Grow cells of interest on a suitable substrate (e.g., glass coverslips) in a culture dish.
- Staining: Prepare a working solution of **Disperse Blue 359** in cell culture medium. Remove the existing medium from the cells and replace it with the staining solution.
- Incubation: Incubate the cells with the dye for a specific period to allow for cellular uptake.
- Washing: Remove the staining solution and wash the cells several times with PBS to remove excess dye.
- Fixing (Optional): If desired, fix the cells with a formaldehyde solution.
- Imaging: Mount the coverslip on a microscope slide and observe the stained cells using a fluorescence microscope with appropriate filter sets for excitation and emission.

Conclusion

Disperse Blue 359 is a commercially important dye with well-established applications in the textile industry. Its robust performance and vibrant color make it a preferred choice for dyeing synthetic fibers. Beyond this traditional role, its anthraquinone structure opens up a promising avenue for exploration in scientific research and drug development. The potential for DNA intercalation and topoisomerase II inhibition suggests that **Disperse Blue 359** and its derivatives could be investigated as novel anticancer agents. Furthermore, its fluorescent properties may be leveraged for the development of new molecular probes for cellular imaging. While further research is needed to fully elucidate its biological activities and toxicological profile, **Disperse Blue 359** represents a molecule of interest at the intersection of materials science and biomedical research.

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References

- 1. pjoes.com [pjoes.com]
- 2. CN103965648A - Disperse blue 359 preparation method - Google Patents [patents.google.com]
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